

DL-valine methyl ester hydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-DL-Val-OMe.HCl*

Cat. No.: *B104609*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of DL-Valine Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for DL-valine methyl ester hydrochloride, a key reagent in pharmaceutical and biochemical research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Physicochemical and Toxicological Data

Quantitative data for DL-valine methyl ester hydrochloride is summarized below. It is important to note that the toxicological properties of this compound have not been fully investigated.^{[1][2]}

Table 1: Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₃ NO ₂ ·HCl	[3][4]
Molecular Weight	167.63 g/mol	[5][6][7]
Appearance	White to off-white crystalline powder or solid.[3][4][7][8]	Multiple
Melting Point	112 - 114 °C	[8]
Solubility	Soluble in water.[3][9]	[3][6][9]
Odor	Odorless or no information available.[3][8][10]	[3][8][10]

Table 2: Stability and Reactivity

Parameter	Information	Source(s)
Chemical Stability	Stable under normal and recommended storage conditions.[1]	[1]
Conditions to Avoid	Heat, sources of ignition, dust generation, and incompatible materials.[1][11]	[1][11]
Incompatible Materials	Strong oxidizing agents.[1][12]	[1][12]
Hazardous Decomposition Products	Oxides of carbon (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen chloride gas upon thermal decomposition.[1][11] [12][13]	[1][11][12][13]

Hazard Identification and Personal Protection

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, caution is advised as the toxicological properties are not fully known.[8] Potential hazards

include irritation to the eyes, skin, and respiratory tract.^{[1][2]}

Table 3: Recommended Personal Protective Equipment (PPE)

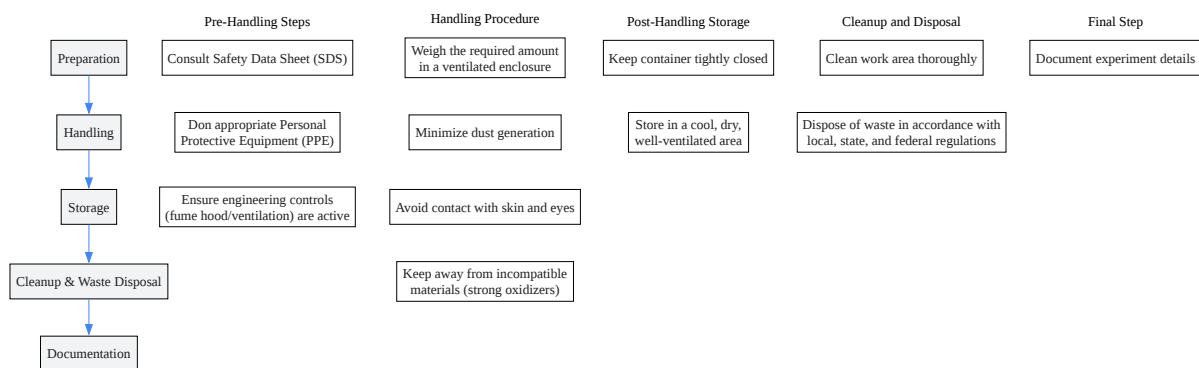
Protection Type	Specification	Source(s)
Eye Protection	Safety glasses or chemical safety goggles.	^[1]
Hand Protection	Appropriate protective gloves.	^[1]
Skin and Body Protection	Lab coat and long-sleeved clothing.	^{[3][11]}
Respiratory Protection	A dust respirator (e.g., N95) should be used if dust is generated.	^{[11][14]}

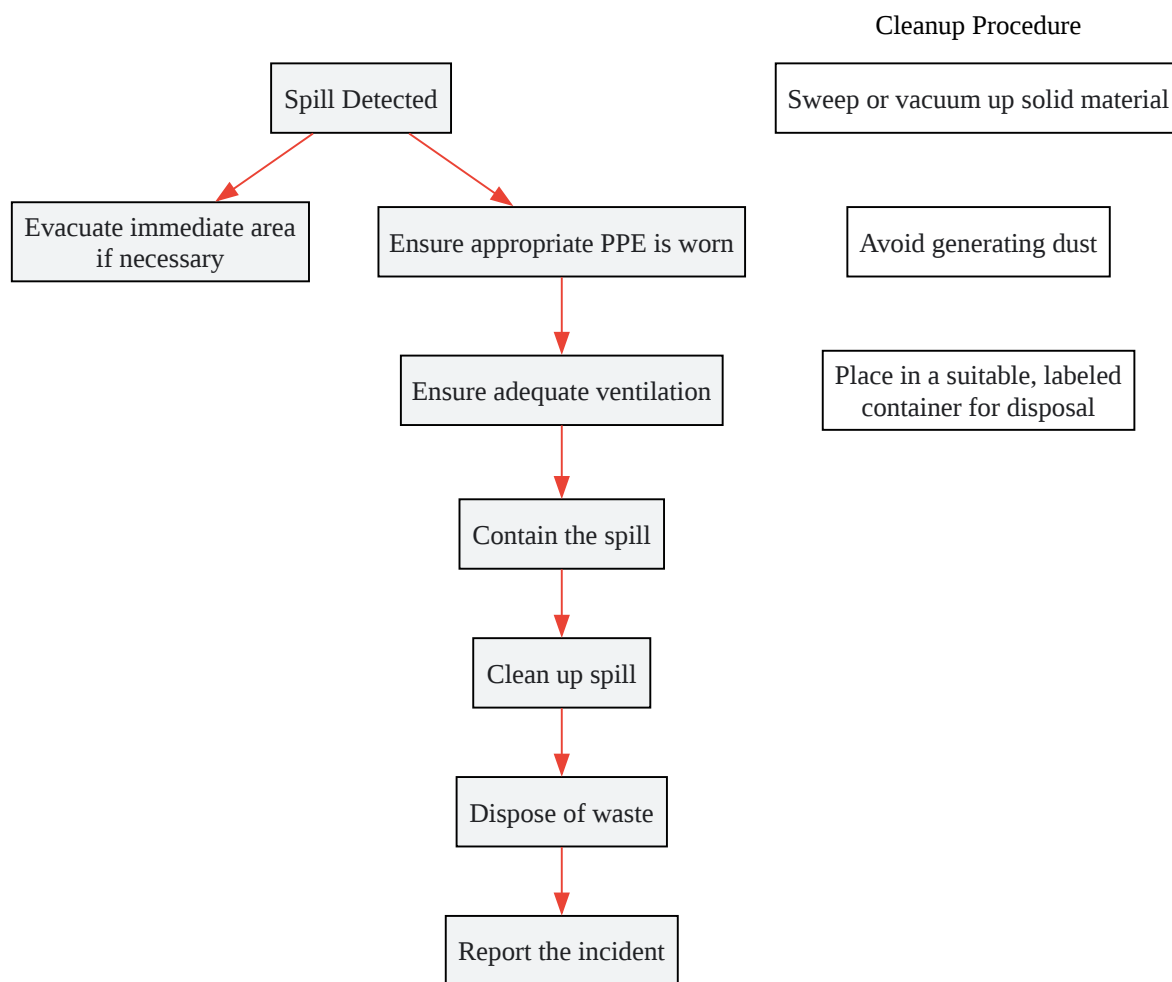
Experimental Protocols

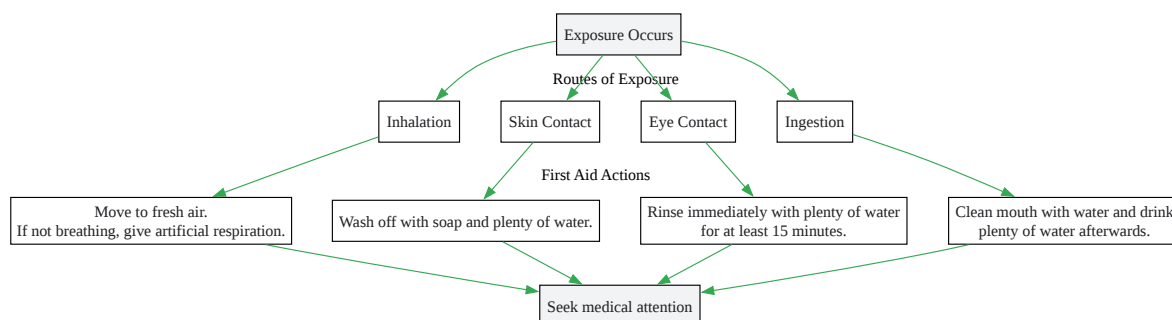
Detailed methodologies for the safe handling and use of DL-valine methyl ester hydrochloride are outlined below.

General Handling Protocol

This protocol describes the standard procedure for handling DL-valine methyl ester hydrochloride in a laboratory setting.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Valine, methyl ester, hydrochloride (1:1) | C₆H₁₄ClNO₂ | CID 12498813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
- 7. L-Valine methyl ester hydrochloride, 99% 6306-52-1 India [ottokemi.com]

- 8. fishersci.com [fishersci.com]
- 9. Page loading... [wap.guidechem.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. peptide.com [peptide.com]
- 12. fishersci.com [fishersci.com]
- 13. L-Valine methyl ester hydrochloride - Safety Data Sheet [chemicalbook.com]
- 14. L-バリンメチルエステル 塩酸塩 99% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [DL-valine methyl ester hydrochloride safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104609#dl-valine-methyl-ester-hydrochloride-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com